

Hexanoyl Bromide: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Hexanoyl bromide

Cat. No.: B8684340

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Disclaimer: A comprehensive, experimentally verified Material Safety Data Sheet (MSDS) for **hexanoyl bromide** (CAS 51499-41-3) is not readily available in the public domain. This guide has been compiled using computed data and safety information from structurally related compounds, primarily other acyl bromides. The information herein should be used as a guide and not as a substitute for a compound-specific, verified MSDS. All laboratory work should be conducted with the utmost caution and under the supervision of qualified personnel.

Chemical Identification and Computed Properties

Hexanoyl bromide is an acyl bromide with the chemical formula $C_6H_{11}BrO$.^[1] It is important for researchers to be aware of its computed physical and chemical properties to ensure safe handling and storage.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ BrO	PubChem[1]
Molecular Weight	179.05 g/mol	PubChem[1]
CAS Number	51499-41-3	PubChem[1]
IUPAC Name	hexanoyl bromide	PubChem[1]
Canonical SMILES	CCCCC(=O)Br	PubChem[1]
InChI Key	NIPYIXMXODGEES-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	2.6	PubChem[1]
Computed Hydrogen Bond Donor Count	0	PubChem[1]
Computed Hydrogen Bond Acceptor Count	1	PubChem[1]
Computed Rotatable Bond Count	4	PubChem[1]
Computed Exact Mass	177.99933	PubChem[1]
Computed Monoisotopic Mass	177.99933	PubChem[1]
Computed Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Computed Heavy Atom Count	8	PubChem[1]
Computed Formal Charge	0	PubChem[1]
Computed Complexity	70.9	PubChem[1]

Hazard Identification and Classification (Inferred)

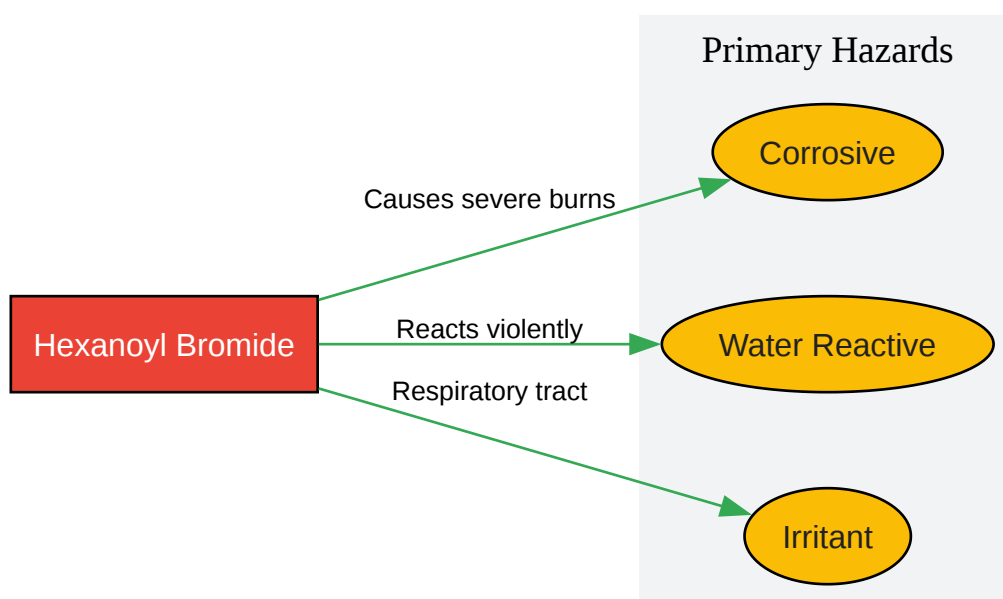
Specific hazard classifications for **hexanoyl bromide** are not available. However, based on the reactivity of similar acyl halides, such as acetyl bromide, it can be inferred that **hexanoyl bromide** is a corrosive substance that reacts violently with water.[2][3][4] It is likely to cause

severe skin burns and eye damage.[3][5] Inhalation may cause severe irritation to the respiratory system.[6]

Inferred GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.
- EUH014: Reacts violently with water.

The following diagram illustrates the inferred primary hazards associated with **hexanoyl bromide**.



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Inferred Primary Hazards of **Hexanoyl Bromide**

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the lack of specific experimental protocols for **hexanoyl bromide**, the following procedures are based on best practices for handling water-reactive and corrosive acyl halides

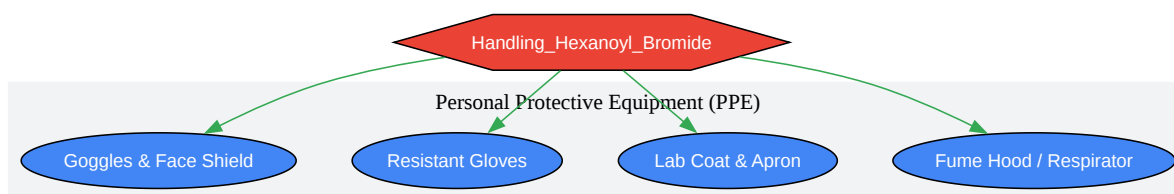
like acetyl bromide.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **hexanoyl bromide**. The following PPE is mandatory:

PPE Category	Specification
Eye Protection	Chemical safety goggles and a face shield.[2]
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton®). Consult glove manufacturer for specific breakthrough times.
Body Protection	Flame-retardant lab coat and chemical-resistant apron. For larger quantities, a chemical-resistant suit may be necessary.[5]
Respiratory Protection	Work should be conducted in a certified chemical fume hood.[2] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

The following diagram outlines the essential PPE for handling **hexanoyl bromide**.



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Mandatory Personal Protective Equipment

Handling and Storage

- Handling: Always handle **hexanoyl bromide** in a well-ventilated chemical fume hood.^[5] Use only non-sparking tools.^[2] Avoid contact with skin, eyes, and clothing.^[7] Do not breathe vapors.^[5] Keep away from heat, sparks, and open flames.^[2] Containers should be kept tightly closed when not in use.^[8]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as water, alcohols, bases, and oxidizing agents.^[8]^[9] The storage area should be equipped with corrosion-resistant materials. Store in a tightly sealed container, preferably under an inert atmosphere (e.g., nitrogen or argon).

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air immediately. If breathing has stopped, give artificial respiration. Seek immediate medical attention. ^[3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. ^[3] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[8]

- Unsuitable Extinguishing Media: DO NOT USE WATER.[8] **Hexanoyl bromide** reacts violently with water, which will exacerbate the situation.
- Specific Hazards: Thermal decomposition can produce toxic and corrosive fumes, including hydrogen bromide and carbon oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[2] Wear appropriate personal protective equipment as described in Section 3.1.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: For small spills, absorb with a non-combustible, inert material such as sand or vermiculite.[3] Place the absorbed material into a suitable, labeled container for disposal. Do not use water for cleanup.[2]

Disposal Considerations

Waste **hexanoyl bromide** and contaminated materials must be disposed of as hazardous waste.[8] Contact a licensed professional waste disposal service to dispose of this material.[8] Do not dispose of it down the drain.

Toxicological and Ecological Information (Data Not Available)

There is no specific toxicological or ecological data available for **hexanoyl bromide**. However, due to its corrosive nature, it is expected to be harmful to aquatic life.[8] Release into the environment should be avoided.

Stability and Reactivity

- Reactivity: Reacts violently with water, alcohols, and bases.[8]

- Chemical Stability: Stable under recommended storage conditions (cool, dry, inert atmosphere).[8]
- Conditions to Avoid: Exposure to moisture, heat, and flames.[8]
- Incompatible Materials: Water, strong oxidizing agents, strong bases, and alcohols.[9]
- Hazardous Decomposition Products: Thermal decomposition may produce hydrogen bromide and carbon oxides.[8]

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